

Personal protective equipment for handling

BMS-191095

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **BMS-191095**

Cat. No.: **B1139385**

[Get Quote](#)

Essential Safety and Handling Guide for BMS-191095

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **BMS-191095**. The following procedural guidance is designed to ensure safe operational use and disposal of this compound.

Compound Information and Storage

BMS-191095 is a selective activator of mitochondrial ATP-sensitive potassium (mitoKATP) channels and is supplied as a white, odorless, powder solid.[\[1\]](#) Proper storage is essential to maintain its stability and efficacy.

Parameter	Value
Physical State	Powder Solid [1]
Appearance	White [1]
Odor	Odorless [1]
pH	5.9-6.4 (5% aqueous solution at 20°C) [1]
Melting Point	233 °C / 451.4 °F
Solubility	Soluble in water
Storage (Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year

Personal Protective Equipment (PPE)

Given that **BMS-191095** is a powder, appropriate measures must be taken to avoid dust formation and prevent contact, inhalation, and ingestion. The following personal protective equipment is mandatory when handling this compound.

PPE Category	Item	Rationale
Eye and Face Protection	Chemical safety goggles or face shield	Protects against splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., neoprene) and a lab coat or apron	Prevents direct skin contact with the compound.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required if dust is generated.	Minimizes the risk of inhaling the powder.
General Hygiene	Wash hands thoroughly after handling.	Prevents accidental ingestion and contamination of other surfaces.

Operational Plan: Handling and Preparation of Solutions

Adherence to good industrial hygiene and safety practices is crucial. Avoid creating dust and exposure to excess heat, moisture, and incompatible materials such as bases and oxidizing agents.

Step-by-Step Protocol for Solution Preparation (2.5 mg/mL Suspension):

- Prepare Stock Solution: Begin by preparing a 25.0 mg/mL stock solution of **BMS-191095** in DMSO.
- Initial Dilution: In a suitable container, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300. Mix thoroughly until the solution is homogeneous.
- Add Surfactant: To the mixture, add 50 μ L of Tween-80 and mix again to ensure even distribution.
- Final Dilution: Add 450 μ L of saline to the solution to reach a final volume of 1 mL. This will yield a 2.5 mg/mL suspended solution suitable for experimental use.

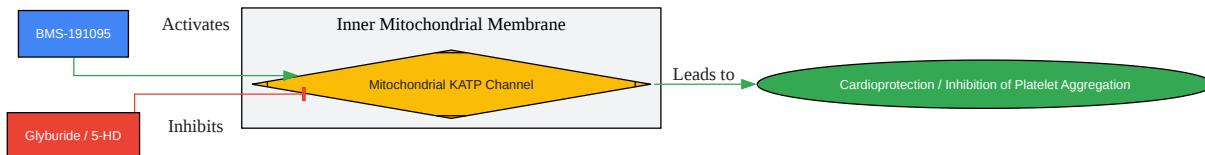
Disposal Plan

All waste materials, including unused compound, contaminated PPE, and solutions, must be disposed of in accordance with local, state, and federal regulations for chemical waste.

- Solid Waste: Collect any spilled powder using absorbent materials. Place all solid waste, including contaminated gloves, wipes, and vials, into a designated, sealed hazardous waste container.
- Liquid Waste: Collect all solutions containing **BMS-191095** in a clearly labeled, sealed container for hazardous liquid waste.
- Decontamination: Thoroughly decontaminate all work surfaces and equipment after use.

Signaling Pathway of BMS-191095

The diagram below illustrates the mechanism of action for **BMS-191095** as a mitoKATP channel activator and the inhibitory effects of its antagonists.



[Click to download full resolution via product page](#)

Caption: Mechanism of **BMS-191095** action and inhibition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mmbio.byu.edu [mmbio.byu.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling BMS-191095]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1139385#personal-protective-equipment-for-handling-bms-191095>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com